

An In-depth Technical Guide to Osimertinib Degradation Pathways and Nitrosamine Formation

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Compound of Interest

Compound Name: *N*-Nitroso Osimertinib

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Executive Summary

Osimertinib, a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor, is a critical therapeutic agent in the treatment of non-small cell lung cancer (NSCLC). As with many pharmaceutical compounds containing secondary or tertiary amine functionalities, osimertinib is susceptible to degradation pathways that can lead to the formation of N-nitrosamine impurities. These impurities are classified as probable human carcinogens and are subject to stringent regulatory control. This technical guide provides a comprehensive overview of the chemical degradation of osimertinib, with a specific focus on the pathways leading to nitrosamine formation. It includes quantitative data from forced degradation studies, detailed experimental protocols for stress testing and nitrosamine analysis, and visual diagrams of the relevant chemical and biological pathways to support risk assessment and mitigation strategies in drug development and manufacturing.

Introduction to Osimertinib and Nitrosamine Risk

Osimertinib's molecular structure contains a dimethylaminoethyl-methylamino side chain, which includes a secondary amine that is susceptible to nitrosation.[1] The formation of N-nitrosamines typically occurs when a secondary, tertiary, or quaternary amine reacts with a nitrosating agent, such as nitrous acid (HNO_2), which can be formed from nitrite salts under acidic conditions.[1] Given the potential for these impurities to be present in the active pharmaceutical ingredient (API) or drug product, a thorough understanding of osimertinib's degradation profile is essential for ensuring patient safety and regulatory compliance.

Forced degradation studies are a key component of drug development, providing insights into the intrinsic stability of a drug substance and helping to identify potential degradation products. Studies on osimertinib have shown that it is labile under acidic, basic, and oxidative conditions, while remaining relatively stable under thermal and photolytic stress.[2][3] These stress conditions can create an environment conducive to the formation of **N-nitroso osimertinib** impurities.

Osimertinib Degradation and Nitrosamine Formation Pathways

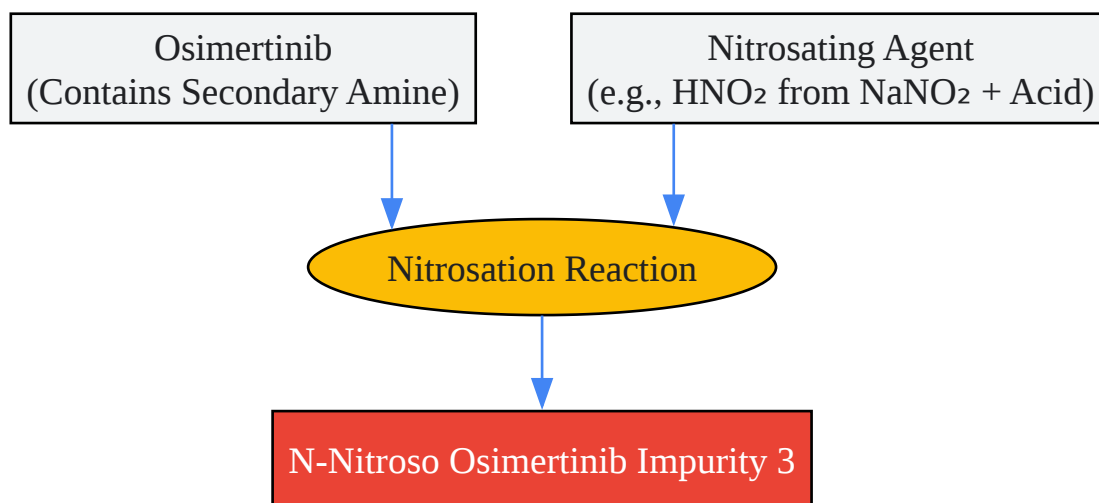
The primary risk for nitrosamine formation in osimertinib stems from the reaction of the secondary amine in its side chain with nitrosating agents. The general reaction mechanism is the electrophilic attack of the nitrosonium ion (NO^+), formed from nitrous acid in an acidic medium, on the lone pair of electrons of the secondary amine.

Identified N-Nitroso Osimertinib Impurities

Several potential N-nitroso impurities of osimertinib have been identified, including:

- **N-Nitroso Osimertinib** Impurity 3: N-(2-((2-(dimethylamino)ethyl)(nitroso)amino)-4-methoxy-5-((4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)amino)phenyl)acrylamide.[1]
- N-Nitroso N-Osimertinib Desmethyl: N-(4-methoxy-2-(methyl(2-(methyl(nitroso)amino)ethyl)amino)-5-((4-(1-methyl-1H-indol-3-yl)pyrimidin-2-yl)amino)phenyl)acrylamide.[4]
- Osimertinib Nitroso Impurity 2: N-(2-((2-(dimethylamino)ethyl)(methyl)amino)-4-methoxy-5-((4-(1-nitroso-1H-indol-3-yl)pyrimidin-2-yl)amino)phenyl)acrylamide.[5]

The following diagram illustrates the general pathway for the formation of **N-Nitroso Osimertinib Impurity 3**.



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Figure 1: General pathway for the formation of **N-Nitroso Osimertinib Impurity 3**.

Quantitative Data from Forced Degradation Studies

Forced degradation studies are crucial for understanding the stability of osimertinib. The following table summarizes the quantitative data from a representative study.

Stress Condition	Reagent/Parameters	Degradation (%)	Reference
Acidic	0.1 M HCl, 60°C, 2 hours	0.62	[6]
Alkaline	0.1 M NaOH, 60°C, 2 hours	1.76	[6]
Oxidative	30% H ₂ O ₂ , 60°C, 2 hours	7.37	[6]
Thermal	60°C, 2 hours	1.83	[6]

These studies indicate that while osimertinib is relatively stable, it does undergo degradation, particularly under oxidative conditions.[6] The acidic and alkaline conditions, although showing less degradation of the parent drug, are highly relevant for the potential formation of nitrosamines if a source of nitrite is present.

Experimental Protocols

Forced Degradation Study of Osimertinib

This protocol is a synthesis of methodologies described in the literature.[3][6]

Objective: To investigate the stability of osimertinib under various stress conditions.

Materials:

- Osimertinib Mesylate
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H₂O₂), 30%
- Methanol, HPLC grade
- Water, HPLC grade
- HPLC system with UV detector

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of osimertinib mesylate in methanol at a concentration of 1 mg/mL.
- Acid Hydrolysis:
 - To 1 mL of the stock solution, add 9 mL of 0.1 M HCl.
 - Incubate the solution at 60°C for 2 hours.

- Cool the solution to room temperature and neutralize with 0.1 M NaOH.
- Dilute to a final concentration of approximately 10 µg/mL with mobile phase for HPLC analysis.
- Alkaline Hydrolysis:
 - To 1 mL of the stock solution, add 9 mL of 0.1 M NaOH.
 - Incubate the solution at 60°C for 2 hours.
 - Cool the solution to room temperature and neutralize with 0.1 M HCl.
 - Dilute to a final concentration of approximately 10 µg/mL with mobile phase for HPLC analysis.
- Oxidative Degradation:
 - To 1 mL of the stock solution, add 9 mL of 30% H₂O₂.
 - Incubate the solution at 60°C for 2 hours.
 - Cool the solution to room temperature.
 - Dilute to a final concentration of approximately 10 µg/mL with mobile phase for HPLC analysis.
- Thermal Degradation:
 - Keep the solid drug substance in a hot air oven at 60°C for 2 hours.
 - Dissolve and dilute to a final concentration of approximately 10 µg/mL with mobile phase for HPLC analysis.
- Analysis: Analyze all samples by a validated stability-indicating HPLC method.

Quantification of N-Nitroso Osimertinib Impurities by LC-MS/MS

This protocol is a representative method based on established techniques for nitrosamine analysis.^{[7][8]}

Objective: To detect and quantify **N-nitroso osimertinib** impurities in a drug substance or product.

Materials:

- Osimertinib drug substance or product
- **N-Nitroso osimertinib** reference standards
- Formic acid
- Acetonitrile, LC-MS grade
- Water, LC-MS grade
- LC-MS/MS system (e.g., triple quadrupole)

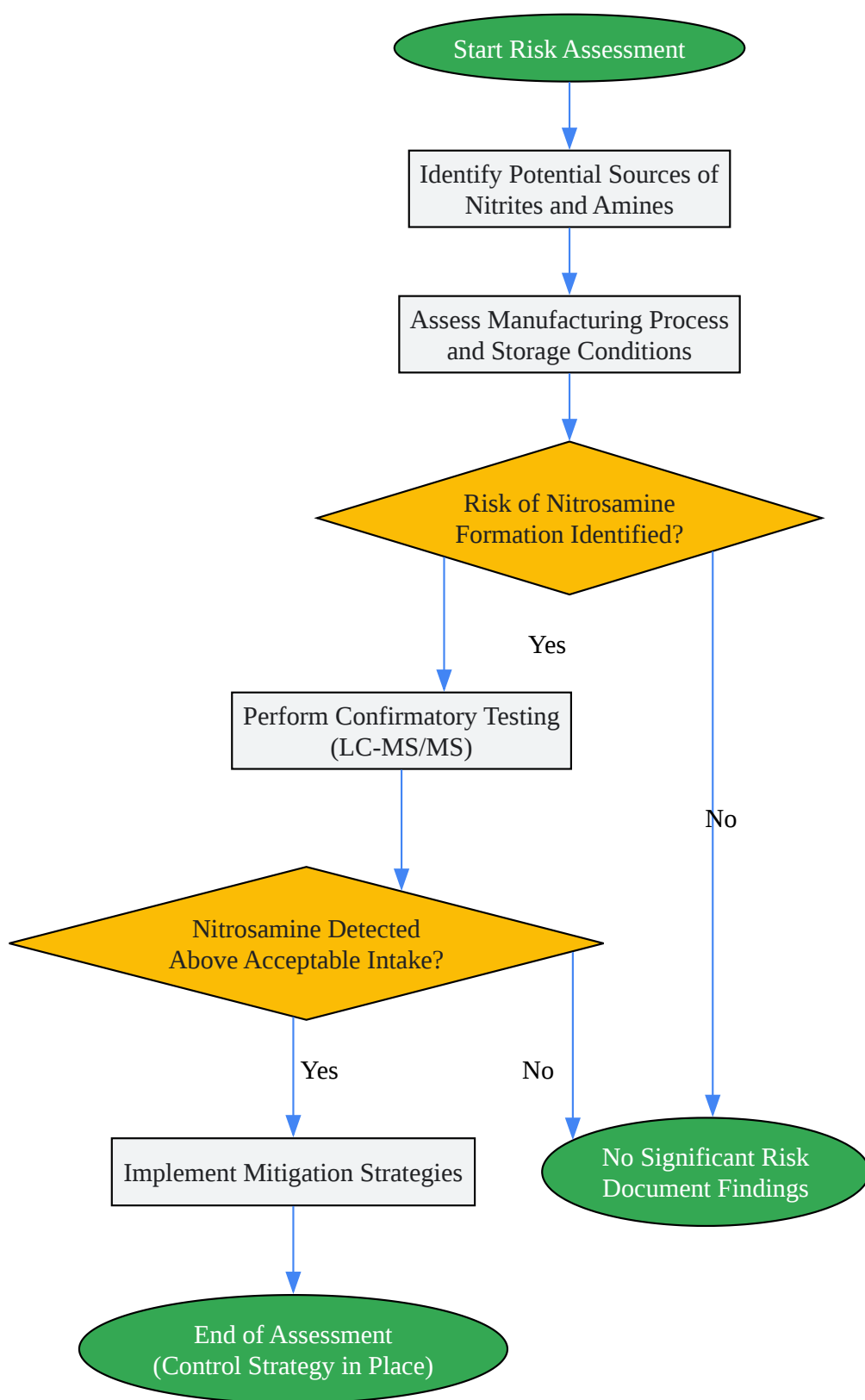
Procedure:

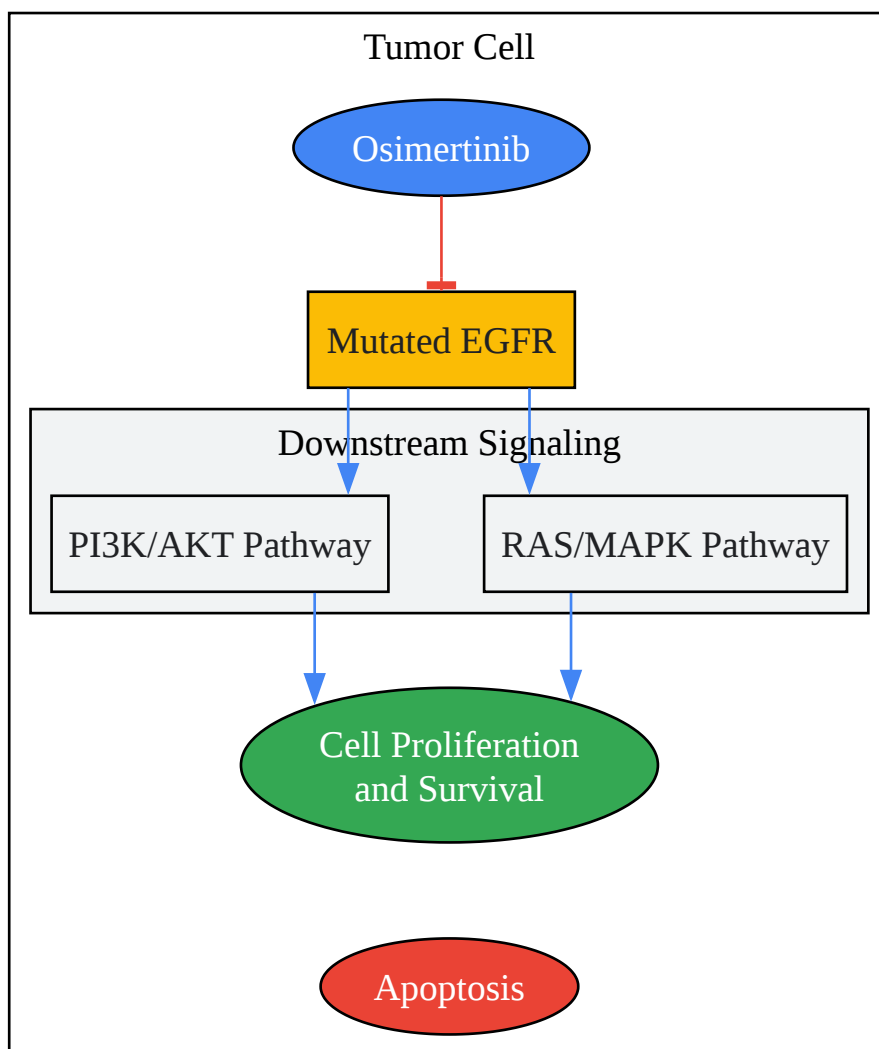
- Sample Preparation:
 - Accurately weigh and dissolve the osimertinib sample in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water) to a known concentration.
 - Perform solid-phase extraction (SPE) if matrix effects are significant.
- LC-MS/MS Conditions:
 - LC Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm).^[7]
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: Acetonitrile.
 - Flow Rate: 0.4 mL/min.^[7]

- Gradient Elution: A suitable gradient to separate the nitrosamine impurities from the parent drug and other components.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.[7]
- Detection: Multiple Reaction Monitoring (MRM) using specific precursor-to-product ion transitions for each **N-nitroso osimertinib** impurity.
- Quantification:
 - Prepare a calibration curve using the **N-nitroso osimertinib** reference standards.
 - Quantify the impurities in the sample by comparing their peak areas to the calibration curve.

Risk Assessment and Mitigation Workflow

A systematic risk assessment is crucial for controlling nitrosamine impurities. The following diagram outlines a logical workflow for osimertinib.





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References

- 1. N-Nitroso Osimertinib Impurity 3 | CAS No- NA | NA [chemicea.com]
- 2. researchgate.net [researchgate.net]

- 3. Insight into in silico prediction and chemical degradation study of osimertinib mesylate by LC-HRMS and NMR: Investigation of a typical case of alkaline pH-mediated oxidative degradation product - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. N-Nitroso N-Osimertinib Desmethyl | CAS No- NA | NA [chemicea.com]
- 5. veeprho.com [veeprho.com]
- 6. jddtonline.info [jddtonline.info]
- 7. payeshdarou.ir [payeshdarou.ir]
- 8. Analytical Methodologies to Detect N-Nitrosamine Impurities in Active Pharmaceutical Ingredients, Drug Products and Other Matrices - PMC [pmc.ncbi.nlm.nih.gov]
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